

Physicochemical properties of Hexahydrocurcumin.

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Compound of Interest

Compound Name: Hexahydrocurcumin

Cat. No.: B1235508

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An In-depth Technical Guide to the Physicochemical Properties of **Hexahydrocurcumin**

Introduction

Hexahydrocurcumin (HHC), a principal metabolite of curcumin, is gaining significant attention in the pharmaceutical and nutraceutical industries.^{[1][2][3]} Derived from the hydrogenation of curcumin, the active component in turmeric, HHC exhibits enhanced stability and bioavailability.^{[1][4]} This whitepaper provides a comprehensive overview of the physicochemical properties of **Hexahydrocurcumin**, offering valuable data for researchers, scientists, and drug development professionals. HHC is a colorless to pale yellow crystalline solid and is classified as a linear diarylheptanoid.^{[1][5]} Its therapeutic potential, including antioxidant, anti-inflammatory, anticancer, and neuroprotective properties, is an active area of research.^{[3][5][6]}

Core Physicochemical Properties

The fundamental physicochemical characteristics of **Hexahydrocurcumin** are summarized below. These properties are crucial for understanding its behavior in biological systems and for formulation development.

| Property | Value | Source(s) |
|-------------------|--|-----------|
| Molecular Formula | C ₂₁ H ₂₆ O ₆ | [4][7] |
| Molecular Weight | 374.43 g/mol | [4][5][7] |
| CAS Number | 36062-05-2 | [4][5][7] |
| IUPAC Name | 5-hydroxy-1,7-bis(4-hydroxy-3-methoxyphenyl)heptan-3-one | [7] |
| Appearance | Colorless to pale yellow crystalline solid | [1] |
| Melting Point | 87-88 °C | [5] |
| XLogP3 | 2.7 | [7] |
| Flash Point | 218 °C (424.4 °F) | [5] |

Detailed Physicochemical Characteristics

Solubility

Hexahydrocurcumin's solubility is a critical factor for its formulation and bioavailability. It is characterized as practically insoluble in water but soluble in various organic solvents.[1][8][9]

| Solvent | Solubility Profile | Source(s) |
|---|-----------------------------------|-----------|
| Water | Insoluble / Practically Insoluble | [1][8][9] |
| Organic Solvents | Soluble | [1][8] |
| Chloroform | Slightly Soluble | [8] |
| DMSO | 45 mg/mL (120.18 mM) | [10] |
| 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline | 2 mg/mL (5.34 mM) | [10] |

Lipophilicity (LogP)

The octanol-water partition coefficient (LogP) is a measure of a compound's lipophilicity, which influences its absorption, distribution, metabolism, and excretion (ADME) properties. A calculated XLogP3 value of 2.7 has been reported for **Hexahydrocurcumin**, indicating its lipophilic nature.^[7]

Stability

One of the key advantages of **Hexahydrocurcumin** over its parent compound, curcumin, is its enhanced chemical stability.^{[1][4]} The saturation of the double bonds in the central linker of the curcumin structure reduces its susceptibility to degradation.^[4] For optimal long-term storage, it is recommended to store HHC in solid form at 2-8°C or as low as -15°C.^{[4][5]}

Spectroscopic Data

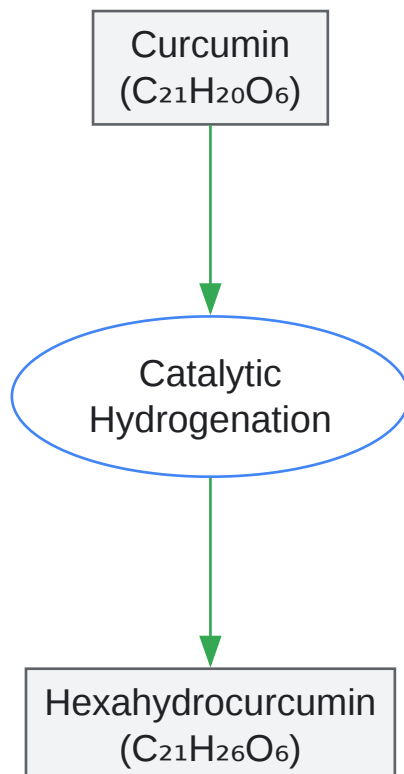
Spectroscopic analysis is essential for the structural elucidation and identification of **Hexahydrocurcumin**.

- Mass Spectrometry (MS): Mass spectrometry data is available for HHC. In LC-ESI-QTOF analysis, the $[M+H]^+$ ion is observed.^[11] In studies analyzing curcumin metabolites in rat plasma, a peak at m/z 373 was assigned to **Hexahydrocurcumin**.^[12]
- Nuclear Magnetic Resonance (NMR): ^{13}C NMR spectral data for **Hexahydrocurcumin** has been documented and is available in spectral databases.^[7]

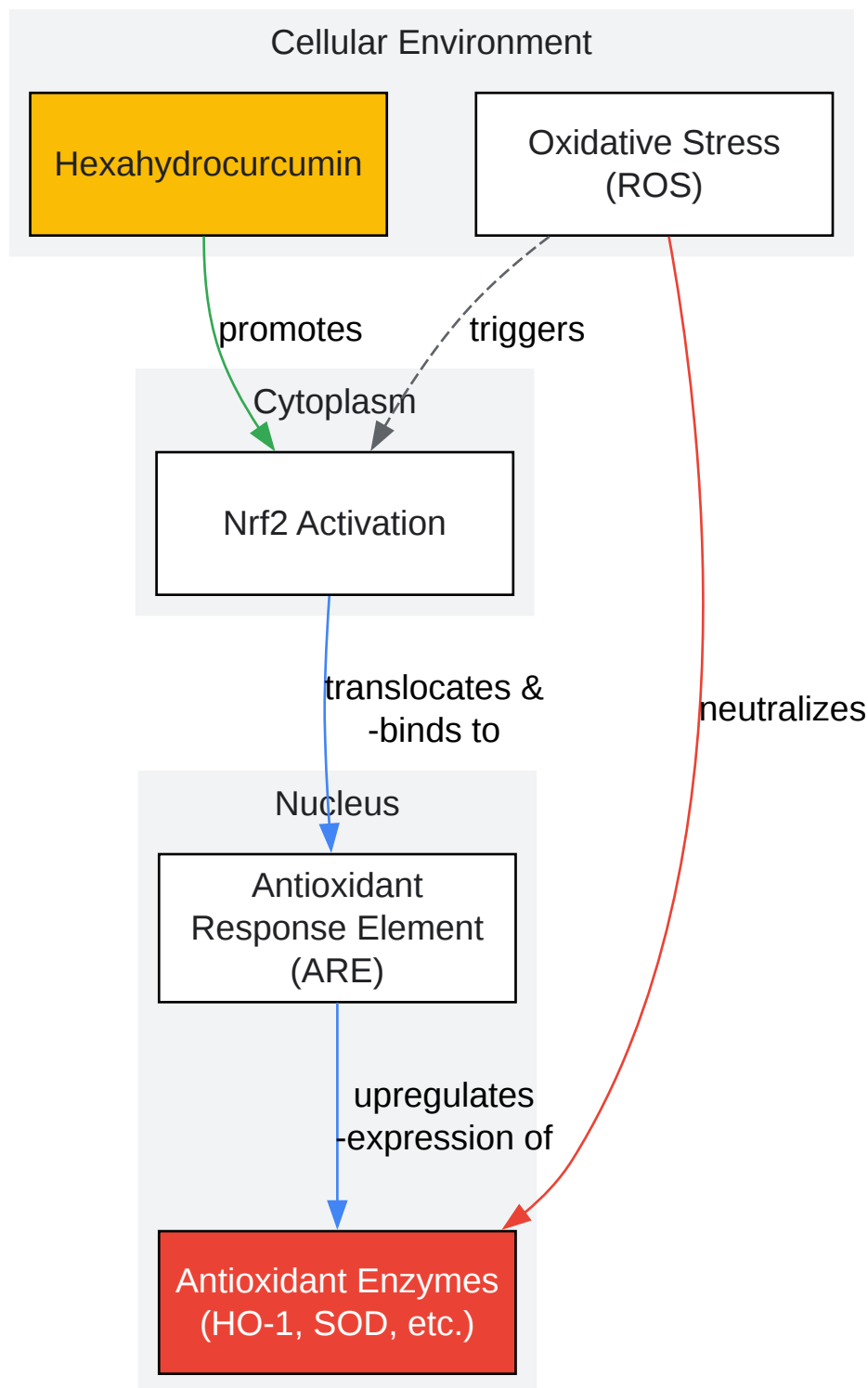
Synthesis and Metabolism

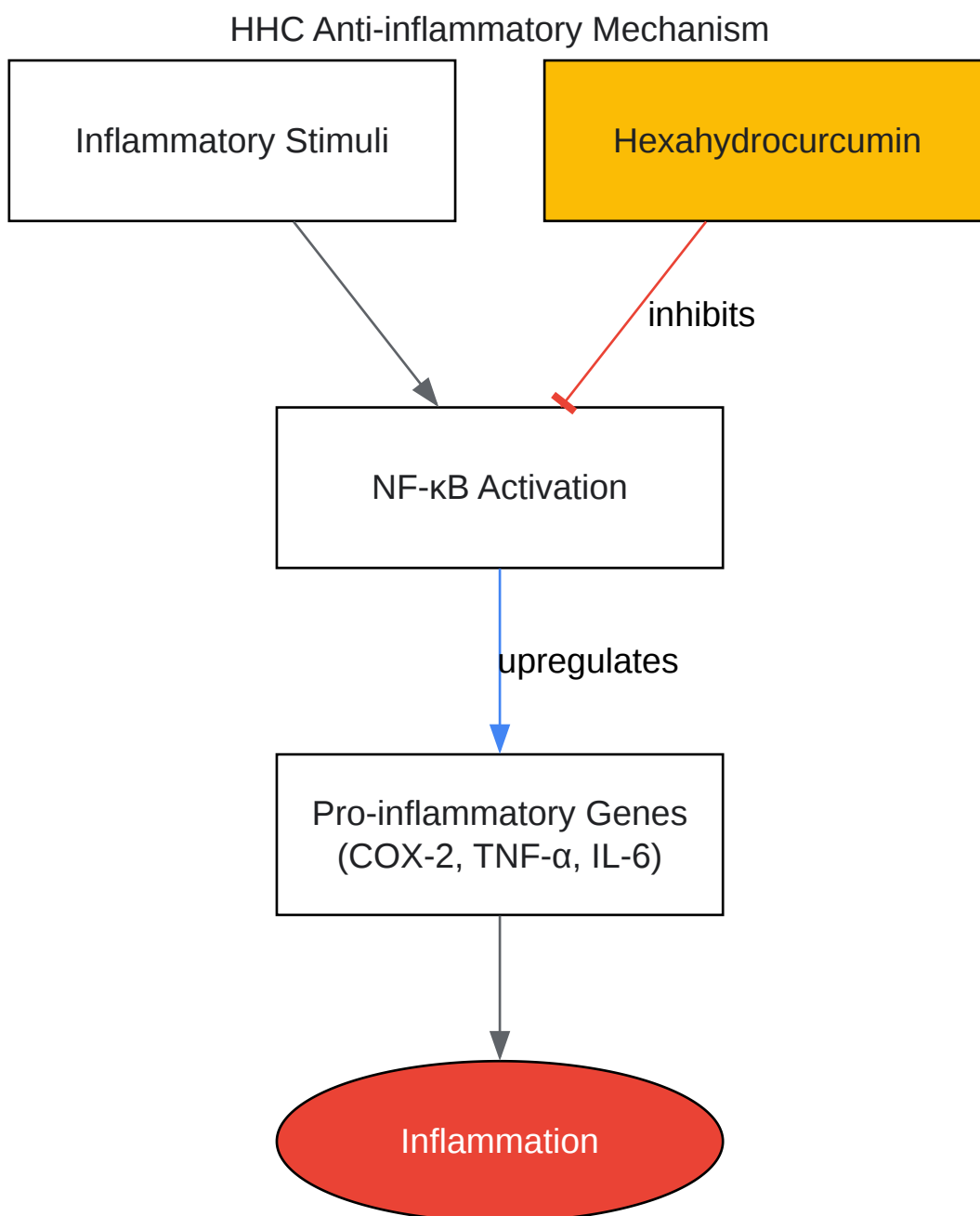
Hexahydrocurcumin is a reduction product of curcumin.^[13] Its synthesis can be achieved through the catalytic hydrogenation of curcumin.^{[4][14]} This process is a key step in producing HHC for research and potential therapeutic applications.

Simplified Synthesis of Hexahydrocurcumin



HHC Antioxidant Mechanism via Nrf2 Pathway





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References

- 1. CAS 36062-05-2: Hexahydrocurcumin | CymitQuimica [cymitquimica.com]
- 2. researchgate.net [researchgate.net]
- 3. Biological and pharmacological effects of hexahydrocurcumin, a metabolite of curcumin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Hexahydrocurcumin | 36062-05-2 | XH178625 | Biosynth [biosynth.com]
- 5. 六氢姜黄素 ≥95% (HPLC) | Sigma-Aldrich [sigmaaldrich.com]
- 6. nbinnno.com [nbinnno.com]
- 7. Hexahydrocurcumin | C₂₁H₂₆O₆ | CID 5318039 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Hexahydrocurcumin Analytical Standard - High Purity & Best Price, Mumbai Supplier [nacchemical.com]
- 9. Showing Compound Hexahydrocurcumin (FDB001897) - FooDB [foodb.ca]
- 10. Hexahydrocurcumin | ROS | COX | Reactive Oxygen Species | TargetMol [targetmol.com]
- 11. massbank.eu [massbank.eu]
- 12. researchgate.net [researchgate.net]
- 13. The Chemistry of Curcumin: From Extraction to Therapeutic Agent - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Synthesis and Bioconversion of Curcumin Analogs - PubMed [pubmed.ncbi.nlm.nih.gov]
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